

Commercial suppliers and availability of Timonacic-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Timonacic-d4*

Cat. No.: *B15545458*

[Get Quote](#)

Timonacic-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Timonacic-d4**, a deuterated form of Timonacic (also known as Thiazolidine-4-carboxylic acid). This document consolidates information on its commercial availability, physicochemical properties, and key applications in research, with a focus on its use as an internal standard in bioanalytical methods. Detailed experimental protocols and proposed signaling pathways based on the activities of its non-deuterated counterpart are also presented.

Commercial Availability and Suppliers

Timonacic-d4 is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. Researchers can procure this compound from the following vendors, typically in milligram quantities. It is advisable to request a Certificate of Analysis from the supplier to obtain batch-specific data.

| Supplier | Available Quantities | Contact Information |
|---------------------------------|-------------------------|---------------------------|
| LGC Standards | 1 mg, 5 mg, 10 mg[1][2] | Website: --INVALID-LINK-- |
| MedchemExpress | Inquire for details[3] | Website: --INVALID-LINK-- |
| Cleartsynth | Inquire for details[4] | Website: --INVALID-LINK-- |
| Simson Pharma Limited | Inquire for details[5] | Website: --INVALID-LINK-- |
| Anant Pharmaceuticals Pvt. Ltd. | Inquire for details[6] | Website: --INVALID-LINK-- |
| AbMole BioScience | Inquire for details[7] | Website: --INVALID-LINK-- |

Physicochemical and Product Data

The following table summarizes the key physicochemical properties of **Timonacic-d4**. This information is crucial for study design, including the preparation of stock solutions and the development of analytical methods.

| Property | Value | Source |
|-------------------|--------------------------------------------------------------------------------------|--------|
| Chemical Name | Timonacic-d4; (R)-thiazolidine-4-carboxylic acid-d4 | [3] |
| Synonyms | Thioprolin-d4, 4-Thiazolidinecarboxylic Acid-d4, 1,3-Thiazolane-4-carboxylic Acid-d4 | [1][2] |
| CAS Number | 444-27-9 (Unlabeled) | [4] |
| Molecular Formula | C ₄ H ₃ D ₄ NO ₂ S | [3] |
| Molecular Weight | 137.19 g/mol | [3] |
| Appearance | Solid powder | [8] |
| Purity | >98% (typical, refer to Certificate of Analysis) | [8] |
| Storage | Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C | [8] |
| Solubility | Soluble in DMSO | [8] |

Experimental Protocols

Timonacic-d4 is primarily utilized as an internal standard in quantitative bioanalysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS) to ensure the accuracy and precision of the analytical method.[9][10] The following is a representative protocol for the quantification of Timonacic in a biological matrix, such as plasma, using **Timonacic-d4** as an internal standard.

Quantification of Timonacic in Plasma using LC-MS/MS with Timonacic-d4 Internal Standard

Objective: To determine the concentration of Timonacic in plasma samples.

Materials:

- Timonacic analytical standard
- **Timonacic-d4** (internal standard)
- Human plasma (or other relevant biological matrix)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer

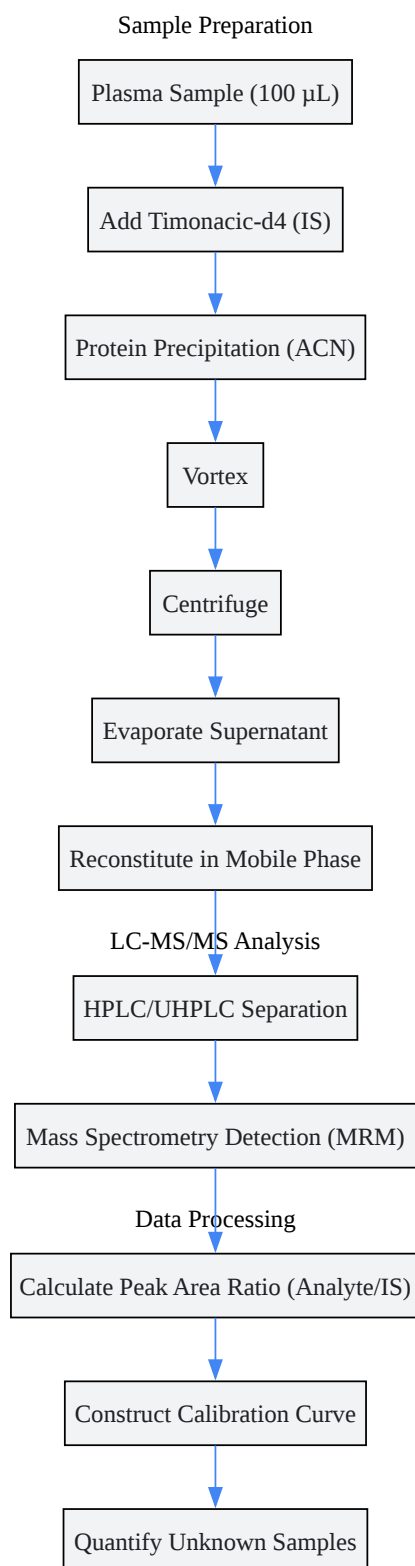
Procedure:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of Timonacic in DMSO.
 - Prepare a 1 mg/mL stock solution of **Timonacic-d4** in DMSO.
- Preparation of Calibration Standards and Quality Control (QC) Samples:
 - Serially dilute the Timonacic stock solution with a 50:50 mixture of ACN and water to prepare working solutions for calibration standards.
 - Spike blank plasma with the working solutions to create calibration standards at concentrations ranging from, for example, 1 ng/mL to 1000 ng/mL.
 - Prepare QC samples at low, medium, and high concentrations in a similar manner.
- Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (calibration standard, QC, or unknown sample), add 10 µL of the **Timonacic-d4** internal standard working solution (e.g., at 100 ng/mL).
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4 °C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to ensure separation from matrix components and co-elution of Timonacic and **Timonacic-d4**.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL
 - Mass Spectrometry (Triple Quadrupole):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) transitions:
 - Timonacic: Precursor ion > Product ion (to be determined by infusion and optimization)

- **Timonacic-d4**: Precursor ion > Product ion (to be determined by infusion and optimization)
- Optimize cone voltage and collision energy for each transition.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Timonacic to **Timonacic-d4** against the nominal concentration of the calibration standards.
 - Use a linear regression model with a weighting factor (e.g., $1/x^2$) to fit the data.
 - Determine the concentration of Timonacic in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow for LC-MS/MS Bioanalysis



[Click to download full resolution via product page](#)

Caption: Workflow for the quantification of Timonacic in plasma using **Timonacic-d4** as an internal standard.

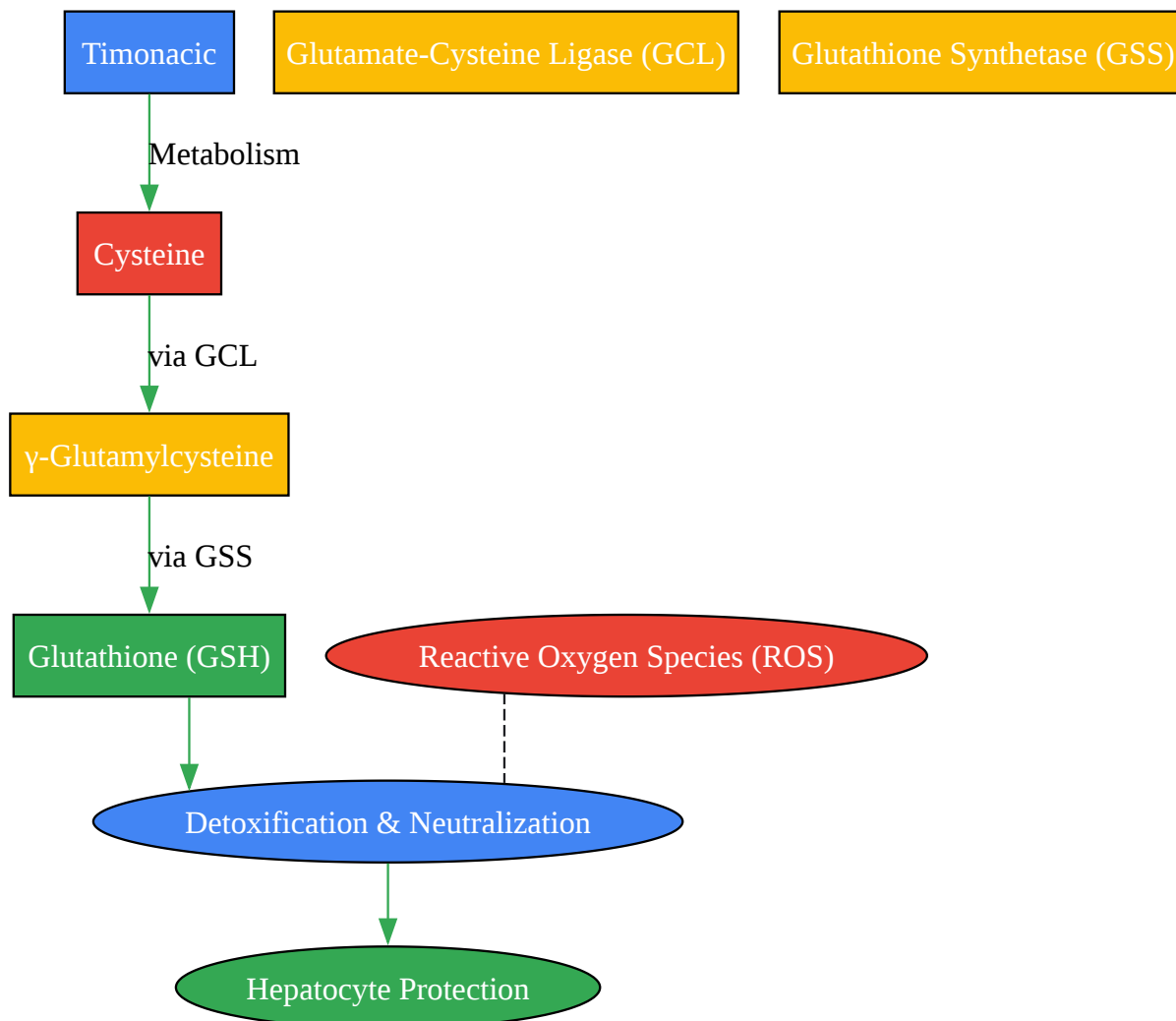
Proposed Signaling Pathways of Timonacic

The following diagrams illustrate the proposed signaling pathways for the biological activities of Timonacic, the non-deuterated form of **Timonacic-d4**. These are based on its known antioxidant, hepatoprotective, and potential anti-cancer effects.

Antioxidant and Hepatoprotective Mechanism

Timonacic is believed to exert its antioxidant and hepatoprotective effects primarily by acting as a cysteine prodrug, thereby replenishing intracellular glutathione (GSH) levels.^[8] GSH is a critical endogenous antioxidant that neutralizes reactive oxygen species (ROS) and detoxifies harmful compounds.

Antioxidant Pathway of Timonacic



[Click to download full resolution via product page](#)

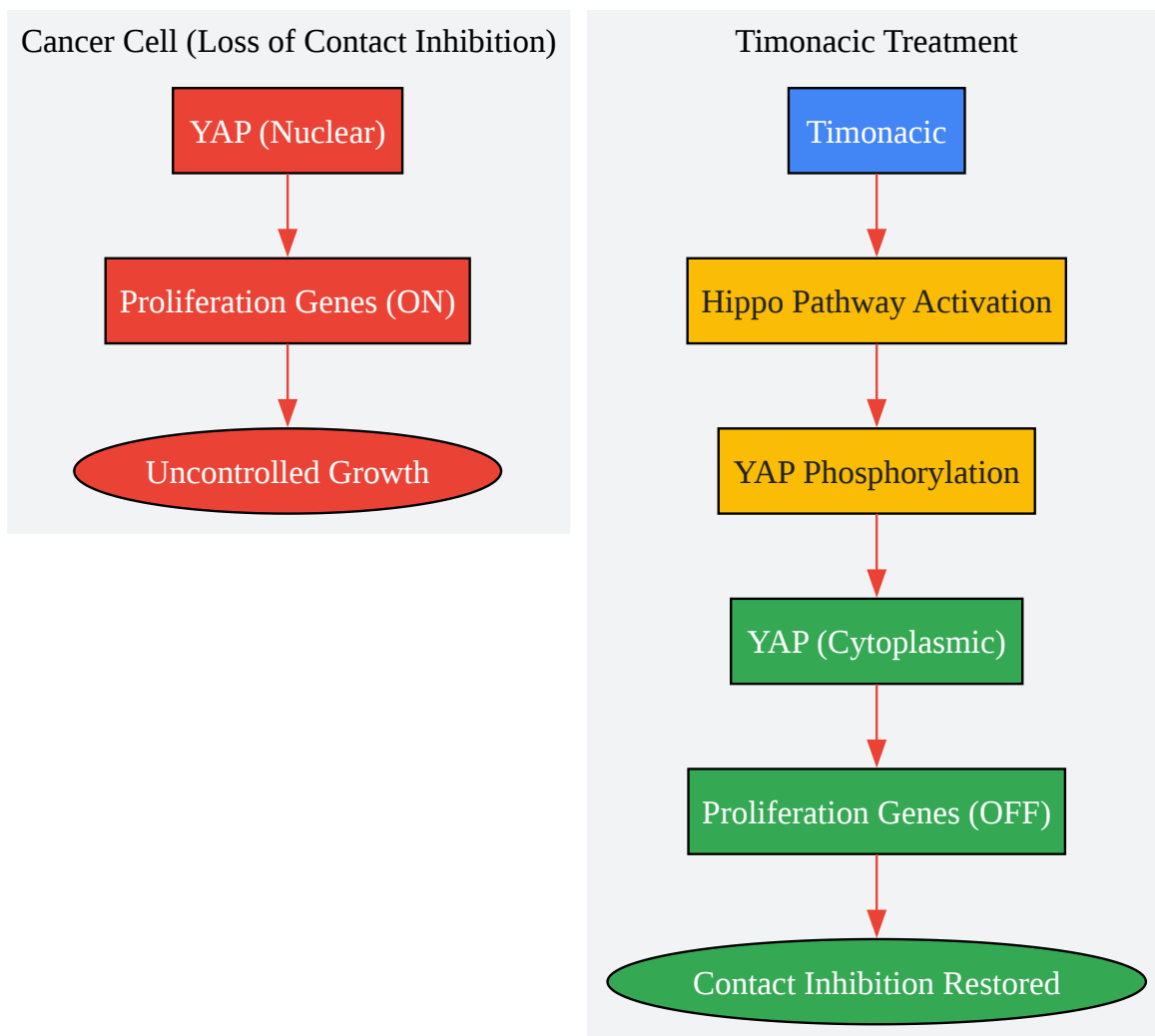
Caption: Proposed antioxidant and hepatoprotective mechanism of Timonacic via glutathione synthesis.

Potential Anti-Cancer Mechanism: Restoration of Contact Inhibition

In cancer cells, the loss of contact inhibition is a key feature that allows for uncontrolled proliferation and migration.[11][12] Timonacic has been suggested to restore contact inhibition,

potentially through the modulation of cell-cell adhesion and signaling pathways like the Hippo-YAP pathway.[8][13]

Proposed Restoration of Contact Inhibition by Timonacic



[Click to download full resolution via product page](#)

Caption: Hypothetical pathway for Timonacic-mediated restoration of contact inhibition in cancer cells.

Conclusion

Timonacic-d4 is a valuable tool for researchers in drug development and related fields, primarily serving as a robust internal standard for the accurate quantification of Timonacic in biological samples. The non-deuterated form, Timonacic, exhibits promising antioxidant, hepatoprotective, and potential anti-cancer properties, making it a compound of interest for further investigation. The experimental protocols and proposed signaling pathways provided in this guide offer a foundation for designing and conducting future studies with Timonacic and its deuterated analog. It is recommended that researchers consult the primary literature and supplier-specific documentation for the most detailed and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Timonacic-d4 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Timonacic-d4 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. clearsynth.com [clearsynth.com]
- 5. Timonacic | CAS No- 444-27-9 | Simson Pharma Limited [simsonpharma.com]
- 6. CAS 34592-47-7 Timonacic acid Impurity | Impurity Manufacturers & Suppliers India [anantlabs.com]
- 7. abmole.com [abmole.com]
- 8. medkoo.com [medkoo.com]
- 9. benchchem.com [benchchem.com]
- 10. Deuterated internal standards and bioanalysis by AptoChem [aptochem.com]
- 11. Insight Into Cancer Cells' Lack of Contact Inhibition | Technology Networks [technologynetworks.com]
- 12. A revisited concept: Contact inhibition of growth. From cell biology to malignancy - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. cancer - Contact Inhibition of Cell Division: Signaling Pathway - Biology Stack Exchange [biology.stackexchange.com]
- To cite this document: BenchChem. [Commercial suppliers and availability of Timonacic-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545458#commercial-suppliers-and-availability-of-timonacic-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com